

# Technical Guide: Certificate of Analysis for Ercalcitriol-13C,d3 Internal Standard

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## Compound of Interest

Compound Name: Ercalcitriol-13C,d3

Cat. No.: B12407738

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Disclaimer: This document is a representative technical guide and not a Certificate of Analysis for a specific product batch. A publicly available Certificate of Analysis for **Ercalcitriol-13C,d3** could not be located. The data and experimental protocols presented herein are illustrative examples based on typical analytical standards for isotopically labeled internal standards used in drug development and research.

This guide is intended for researchers, scientists, and drug development professionals who utilize **Ercalcitriol-13C,d3** as an internal standard in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Product Identification

**Ercalcitriol-13C,d3** is the isotopically labeled version of Ercalcitriol (1 $\alpha$ ,25-Dihydroxy Vitamin D2), an active metabolite of vitamin D2.<sup>[1][2]</sup> The incorporation of stable isotopes (<sup>13</sup>C and Deuterium) makes it an ideal internal standard for mass spectrometry-based quantification of Ercalcitriol in biological matrices.<sup>[1]</sup>

Identifier	Information
Product Name	Ercalcitriol-13C,d3
Synonyms	1 $\alpha$ ,25-Dihydroxy Vitamin D2-13C,d3[1]
Chemical Formula	C <sub>27</sub> <sup>13</sup> CH <sub>41</sub> D <sub>3</sub> O <sub>3</sub> [2]
Molecular Weight	432.66 g/mol
CAS Number (Unlabeled)	60133-18-8
Storage Conditions	Store at -20°C in a dry, dark place.

## Analytical Data

The following table summarizes the typical analytical data for a batch of **Ercalcitriol-13C,d3** internal standard.

Analytical Test	Specification	Result
Purity (HPLC)	≥ 98%	99.5%
Chemical Identity ( <sup>1</sup> H-NMR)	Conforms to structure	Conforms
Chemical Identity (MS)	Conforms to structure	Conforms
Isotopic Purity	≥ 99%	99.8%
Concentration	100 µg/mL ± 5%	101.2 µg/mL
Solvent	Acetonitrile	Acetonitrile

## Experimental Protocols

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

The chromatographic purity of the **Ercalcitriol-13C,d3** internal standard is determined by HPLC with UV detection.

- Instrumentation: Agilent 1260 Infinity II HPLC or equivalent with a UV detector.

- Column: Phenomenex Kinetex C18, 2.6  $\mu\text{m}$ , 4.6 x 100 mm.
- Mobile Phase: A gradient of Mobile Phase A (Water with 0.1% Formic Acid) and Mobile Phase B (Acetonitrile with 0.1% Formic Acid).
- Gradient Program:
  - 0-1 min: 5% B
  - 1-15 min: 5% to 95% B
  - 15-18 min: 95% B
  - 18-18.1 min: 95% to 5% B
  - 18.1-22 min: 5% B
- Flow Rate: 0.8 mL/min
- Column Temperature: 40°C
- Detection Wavelength: 265 nm
- Injection Volume: 10  $\mu\text{L}$
- Data Analysis: The purity is calculated as the percentage of the main peak area relative to the total peak area.

## Chemical Identity by Mass Spectrometry (MS)

The chemical identity is confirmed by liquid chromatography-mass spectrometry (LC-MS) to ensure the correct mass-to-charge ratio ( $m/z$ ) of the molecule.

- Instrumentation: Waters Xevo TQ-S micro Triple Quadrupole Mass Spectrometer with an ACQUITY UPLC I-Class System or equivalent.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Data Acquisition: Full scan mode to determine the parent ion.

- Expected  $[M+H]^+$ : m/z 433.7

## Isotopic Purity Determination

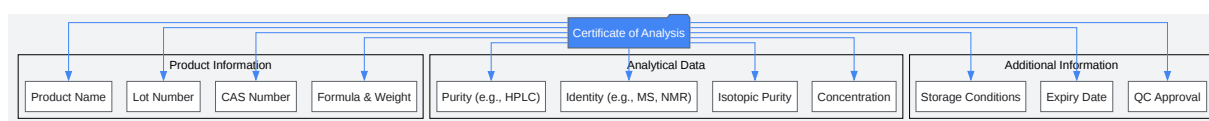
Isotopic purity is determined by mass spectrometry to assess the percentage of the labeled compound relative to its unlabeled counterpart. This is crucial for accurate quantification.

- Instrumentation: High-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Method: The relative intensities of the mass signals corresponding to the labeled (**Ercalcitriol-13C,d3**) and any unlabeled (Ercalcitriol) species are measured.
- Calculation: Isotopic Purity (%) =  $\left[ \frac{\text{Intensity of Labeled}}{\text{Intensity of Labeled} + \text{Intensity of Unlabeled}} \right] \times 100$ .

## Visualizations

### Certificate of Analysis (CoA) Structure

The following diagram illustrates the essential components of a typical Certificate of Analysis for an internal standard.



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## References

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